

Validating the EN219 and RNF114 Interaction: A Comparative Guide

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Compound of Interest

Compound Name: EN219

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This guide provides a comprehensive overview of the interaction between the synthetic covalent ligand **EN219** and the E3 ubiquitin ligase RNF114. It is designed to offer an objective comparison of experimental methodologies for validating this protein-small molecule interaction, supported by detailed protocols and data presentation.

Introduction to EN219 and RNF114

RNF114 (RING Finger Protein 114) is an E3 ubiquitin-protein ligase that plays a crucial role in a variety of cellular processes, including DNA repair, cell cycle regulation, apoptosis, and immune responses.^{[1][2][3]} It functions by catalyzing the attachment of ubiquitin to substrate proteins, targeting them for degradation or altering their function.^{[1][2]} RNF114 is a multi-domain protein containing an N-terminal RING domain, zinc fingers, and a C-terminal ubiquitin interaction motif (UIM).^{[4][5]} Recent studies have highlighted its role as a "reader" and "writer" of the hybrid ADP-ribose-ubiquitin (ADPr-Ub) signal, particularly in the context of DNA damage repair.^[4]

EN219 is a synthetic, moderately selective covalent ligand that specifically targets the E3 ubiquitin ligase RNF114.^{[6][7][8]} It acts as a recruiter of RNF114 by forming a covalent bond with a specific cysteine residue (C8) located in an N-terminal disordered region of the protein.^{[6][7]} This interaction has been shown to inhibit the autoubiquitination of RNF114 and the ubiquitination of its substrates, such as p21.^{[6][7]} The ability of **EN219** to covalently bind and modulate the activity of RNF114 makes it a valuable tool for studying the functions of this E3

ligase and as a potential starting point for the development of therapeutics, including proteolysis-targeting chimeras (PROTACs).[6]

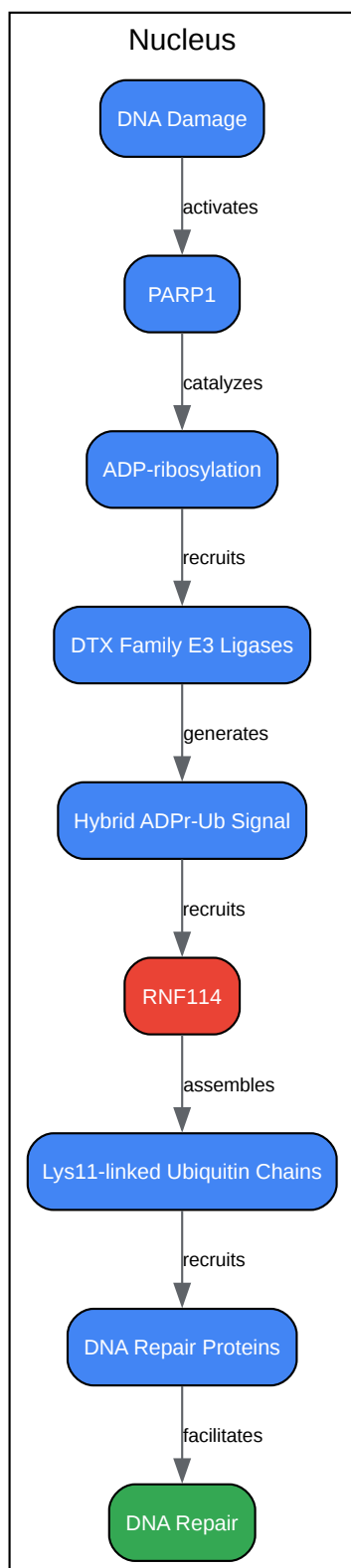
Quantitative Data Summary

The interaction between **EN219** and RNF114 has been characterized by specific binding and inhibitory activities. The following table summarizes the key quantitative data available.

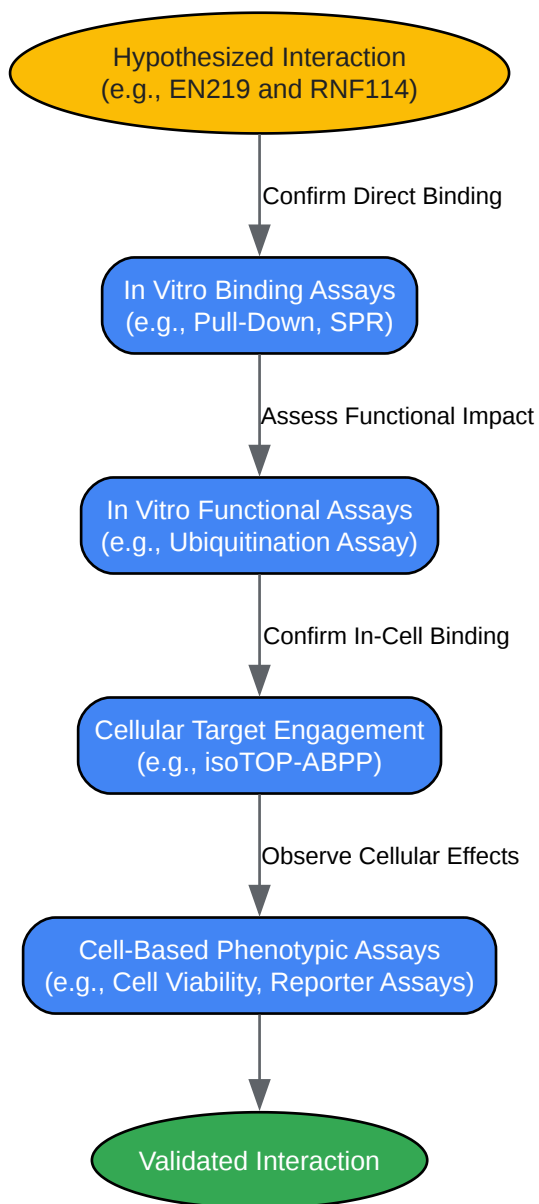
Parameter	Value	Experimental Context	Reference
EN219 IC50	470 nM	Inhibition of RNF114	[6][7][8]
EN219 Concentration for Cellular Target Engagement	1 µM	Interaction with RNF114 and other proteins in 231MFP breast cancer cells	[6][9]
EN219 Concentration for In-vitro Ubiquitination Inhibition	50 µM	Inhibition of RNF114-induced autoubiquitination and p21 ubiquitination in cell-free assays	[6]

Signaling Pathway of RNF114 in DNA Damage Response

RNF114 is a key player in the DNA damage response, where it recognizes and extends a hybrid ADP-ribose-ubiquitin signal. The following diagram illustrates this signaling pathway.



Protein-Ligand Interaction Validation Workflow



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